

Unveiling the Specificity of CDD-1115: A Comparative Cross-Reactivity Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: CDD-1115

Cat. No.: B15574705

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For researchers, scientists, and drug development professionals, the selection of a highly specific kinase inhibitor is paramount to achieving targeted therapeutic effects while minimizing off-target toxicities. This guide provides a detailed comparison of the cross-reactivity profile of **CDD-1115**, a potent and selective inhibitor of the Bone Morphogenetic Protein Receptor Type II (BMPR2), against other known BMPR2 inhibitors. The data presented herein, supported by detailed experimental protocols, aims to facilitate informed decisions in research and development endeavors.

Executive Summary

CDD-1115 demonstrates a superior selectivity profile for BMPR2 when compared to a panel of other known inhibitors. With a half-maximal inhibitory concentration (IC₅₀) of 1.8 nM for BMPR2, it shows significantly less activity against other kinases in the TGF- β superfamily and a broader kinome scan. This high degree of selectivity suggests a lower potential for off-target effects, making **CDD-1115** a promising candidate for further investigation in BMPR2-mediated signaling pathways and associated pathologies.

Comparative Cross-Reactivity Profile

The following tables summarize the inhibitory activity of **CDD-1115** and other compounds against a panel of kinases. The data highlights the potency and selectivity of each inhibitor, providing a clear basis for comparison.

Table 1: Inhibitory Activity (IC50 in nM) of **CDD-1115** and Comparators Against TGF- β Superfamily Kinases

Kinase	CDD-1115[1][2]	CDD-1431[1][2]	LDN-193189[1][2]
BMPR2	1.8	1.6	>1000
ALK1	>250	>1000	1.2 - 9.3
ALK2	>250	>1000	1.2 - 9.3
ALK3	>1000	Inactive	1.2 - 9.3
ALK4	Inactive	Inactive	265
ALK5	>1000	Inactive	1.2 - 9.3
ALK6	>1000	Inactive	1.2 - 9.3
TGFBR2	>1000	Inactive	1.2 - 9.3
ACVR2A	Inactive	Inactive	-
ACVR2B	Inactive	Inactive	-

Inactive: No significant inhibition observed at the tested concentrations. -: Data not available.

Table 2: Apparent Inhibition Constant (Kiapp in nM) for BMPR2

Compound	Kiapp (nM)[1][2]
CDD-1115	6.2
CDD-1431	20.6

Experimental Methodologies

The determination of the cross-reactivity profile of **CDD-1115** and its comparators was performed using a well-established in vitro kinase assay. The following is a detailed protocol representative of the methodology employed.

In Vitro Kinase Inhibition Assay: LanthaScreen® Eu Kinase Binding Assay

This time-resolved fluorescence resonance energy transfer (TR-FRET) assay is a common and robust method for quantifying inhibitor binding to the ATP site of a kinase.

Principle: The assay is based on the binding and displacement of a fluorescently labeled ATP-competitive kinase inhibitor (tracer) to the kinase of interest. The kinase is tagged (e.g., with GST), and a europium-labeled anti-tag antibody is used. When both the tracer and the antibody are bound to the kinase, a high degree of FRET occurs. A test compound that binds to the kinase's ATP site will displace the tracer, leading to a decrease in the FRET signal.

Materials:

- Purified, tagged (e.g., GST) recombinant kinases (BMPR2, ALK1, ALK2, etc.)
- LanthaScreen® Eu-anti-GST Antibody (or other appropriate anti-tag antibody)
- Alexa Fluor™ 647-labeled Kinase Tracer
- Test compounds (e.g., **CDD-1115**) serially diluted in DMSO
- Kinase Buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 0.01% Brij-35)
- 384-well, low-volume, white plates
- TR-FRET compatible plate reader

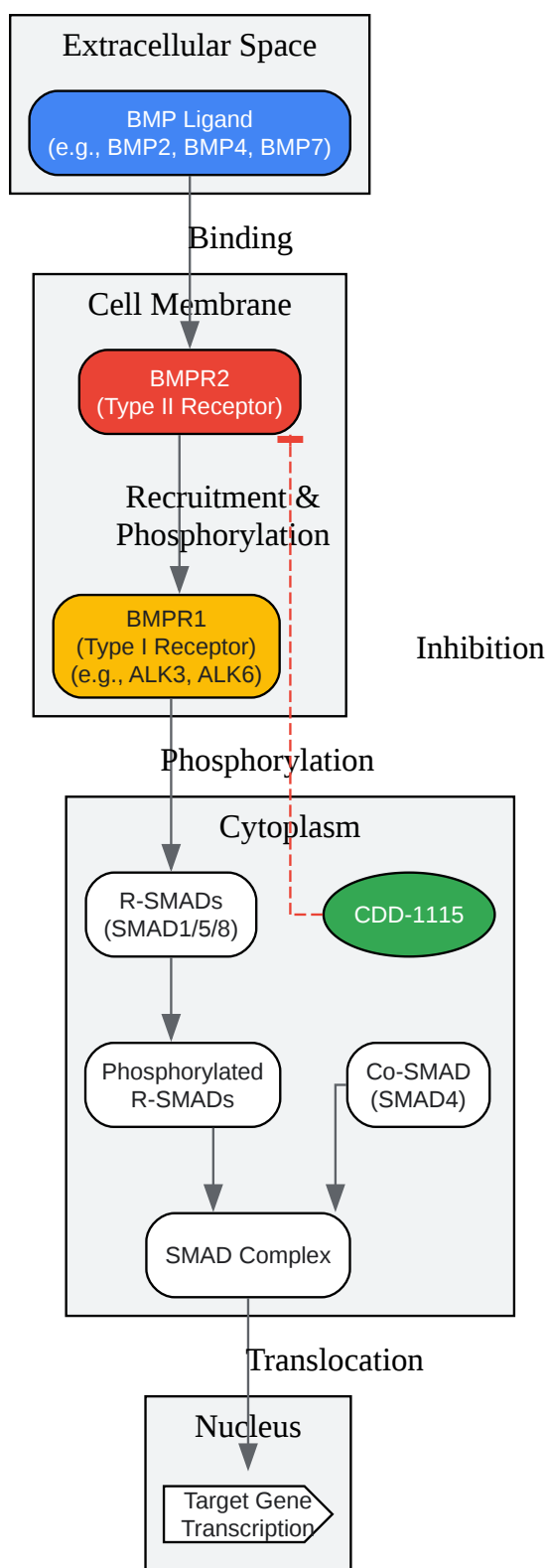
Procedure:

- Reagent Preparation:
 - Prepare a 2X working solution of each kinase and the Eu-anti-GST antibody in kinase buffer.

- Prepare a 4X working solution of the Alexa Fluor™ labeled tracer in kinase buffer.
- Prepare serial dilutions of the test compounds in 100% DMSO. Further dilute these in kinase buffer to a 4X final assay concentration.
- Assay Protocol (in a 384-well plate):
 - Add 4 µL of the 4X test compound solution to the appropriate wells. For control wells, add 4 µL of kinase buffer with the corresponding DMSO concentration.
 - Add 8 µL of the 2X kinase/antibody mixture to all wells.
 - Initiate the reaction by adding 4 µL of the 4X tracer solution to all wells.
 - Incubate the plate at room temperature for 60 minutes, protected from light.
- Data Acquisition and Analysis:
 - Read the plate on a TR-FRET plate reader, measuring the emission at both the donor (e.g., 615 nm for Europium) and acceptor (665 nm for Alexa Fluor™ 647) wavelengths.
 - Calculate the emission ratio (665 nm / 615 nm).
 - Plot the emission ratio against the logarithm of the inhibitor concentration.
 - Determine the IC50 value by fitting the data to a sigmoidal dose-response curve with a variable slope.

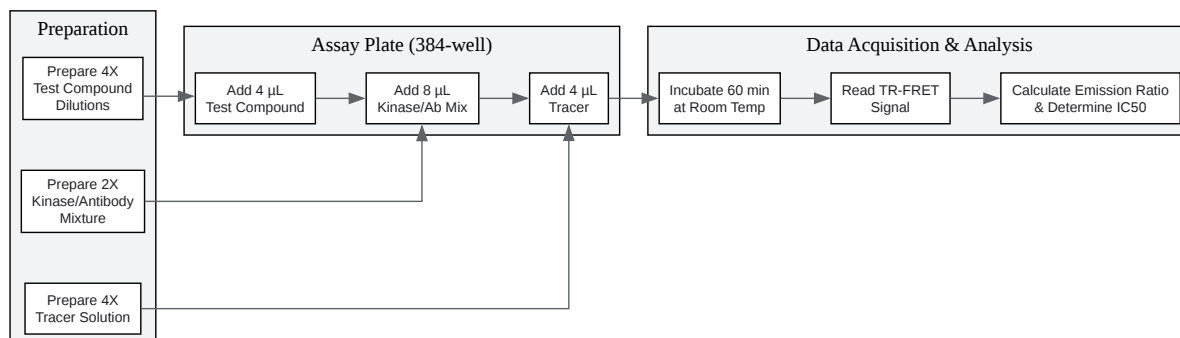
Signaling Pathway and Experimental Workflow Visualization

To provide a clearer understanding of the biological context and the experimental process, the following diagrams have been generated.



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Caption: Canonical BMPR2 signaling pathway and the inhibitory action of **CDD-1115**.



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Caption: Experimental workflow for the in vitro kinase inhibition assay.

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References

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- To cite this document: BenchChem. [Unveiling the Specificity of CDD-1115: A Comparative Cross-Reactivity Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15574705/docs#unveiling-the-specificity-of-cdd-1115-a-comparative-cross-reactivity-analysis>]

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